

Allyltriethoxysilane: A Comprehensive Technical Guide to Safe Handling and Application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Allyltriethoxysilane**

Cat. No.: **B1265875**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety precautions, handling guidelines, and relevant technical data for **allyltriethoxysilane**. The information is intended to support researchers, scientists, and professionals in drug development in the safe and effective use of this versatile chemical compound.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is fundamental to its safe handling. **Allyltriethoxysilane** is a colorless liquid.^[1] Key quantitative data are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C9H20O3Si	[2]
Molecular Weight	204.34 g/mol	[3]
CAS Number	2550-04-1	[2][3]
Boiling Point	78 °C @ 21 mmHg	[1]
176-177 °C	[3]	
Flash Point	21 °C (69.8 °F) - closed cup	[1][3]
Density	0.900 g/mL	[1]
0.903 g/mL at 25 °C		
0.953 g/mL	[3]	
Vapor Density	7.05	[1]
>1 (vs air)		
Refractive Index	n20/D 1.406	[3]
UN Number	1993	[3]

Hazard Identification and Safety Precautions

Allyltriethoxysilane is classified as a hazardous chemical and requires careful handling to mitigate potential risks.

Primary Hazards:

- Flammable Liquid and Vapor: It is a highly flammable liquid with a low flash point.[3][4] Vapors can form explosive mixtures with air.
- Skin Irritation: Causes skin irritation upon contact.[3]
- Serious Eye Irritation: Can cause serious irritation to the eyes.[3]
- Respiratory Irritation: May cause respiratory irritation if inhaled.[2][3]

Precautionary Statements:

- Keep away from heat, sparks, open flames, and hot surfaces.[1][3][5] No smoking is permitted in areas where it is handled or stored.[1][3][5]
- Use only non-sparking tools and take precautionary measures against static discharge.[1][4][5] All metal parts of equipment must be grounded.[1]
- Avoid breathing mist, vapors, or spray.[2][3][5]
- Wear protective gloves, protective clothing, eye protection, and face protection.[5][6]
- Wash skin thoroughly after handling.[4]

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is crucial for maintaining a safe laboratory environment.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially in confined areas.[1][2]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1][4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[7]

Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear appropriate chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7]
- Skin Protection: Wear suitable chemical-resistant gloves.[2][3] Gloves must be inspected before use and disposed of properly after use.[2]

- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with appropriate cartridges.[2] For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator may be used. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[2]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][4][5]
- Keep in a designated flammables area away from heat, sparks, and open flames.[1]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[4]
- Incompatible materials to avoid include strong acids, alcohols, and strong oxidizing agents. [1][4]

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is necessary.

First-Aid Measures:

- Inhalation: If inhaled, move the person to fresh air.[1][2] If the person is not breathing, give artificial respiration.[1][2] Seek immediate medical attention.[1][2]
- Skin Contact: In case of skin contact, immediately take off all contaminated clothing.[1][3] Rinse the skin with plenty of water and soap.[1][2][4] Seek medical attention if irritation occurs.[1][2]
- Eye Contact: If the substance gets into the eyes, rinse cautiously with water for several minutes.[2][3] Remove contact lenses if present and easy to do.[3] Continue rinsing for at least 15 minutes and consult a physician.[2][4]
- Ingestion: If swallowed, clean the mouth with water.[1][2] Do NOT induce vomiting.[4] Never give anything by mouth to an unconscious person.[2][4] Seek immediate medical attention. [1][2]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical, alcohol-resistant foam, or water spray to extinguish a fire.[1][2]
- Unsuitable Extinguishing Media: Do not use a water jet.[4]
- Specific Hazards: Vapors may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area.[2][5] Use personal protective equipment, including respiratory protection.[2] Avoid breathing vapors.[2]
- Environmental Precautions: Prevent the product from entering drains.[2]
- Containment and Cleanup: Remove all sources of ignition.[1][5] Use spark-proof tools and explosion-proof equipment.[1][5] Contain the spillage and then collect it with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite).[4] Place the collected material in a suitable, closed container for disposal.[1][2]

Experimental Applications and Protocols

Allyltriethoxysilane is utilized as a coupling agent, cross-linking agent, and surface modifier in various research and industrial applications.[8] For instance, it can be used to modify the surface of nanoparticles for applications such as in dental composites. The allyl group provides a site for further chemical reactions, while the triethoxysilane group allows for covalent bonding to inorganic substrates like silica.[8][9]

While specific, detailed experimental protocols are highly dependent on the particular application and are often developed in-house by research teams, a general workflow for the surface modification of silica nanoparticles is outlined below. Researchers should adapt this general procedure based on their specific experimental requirements and safety assessments.

General Protocol for Surface Modification of Silica Nanoparticles:

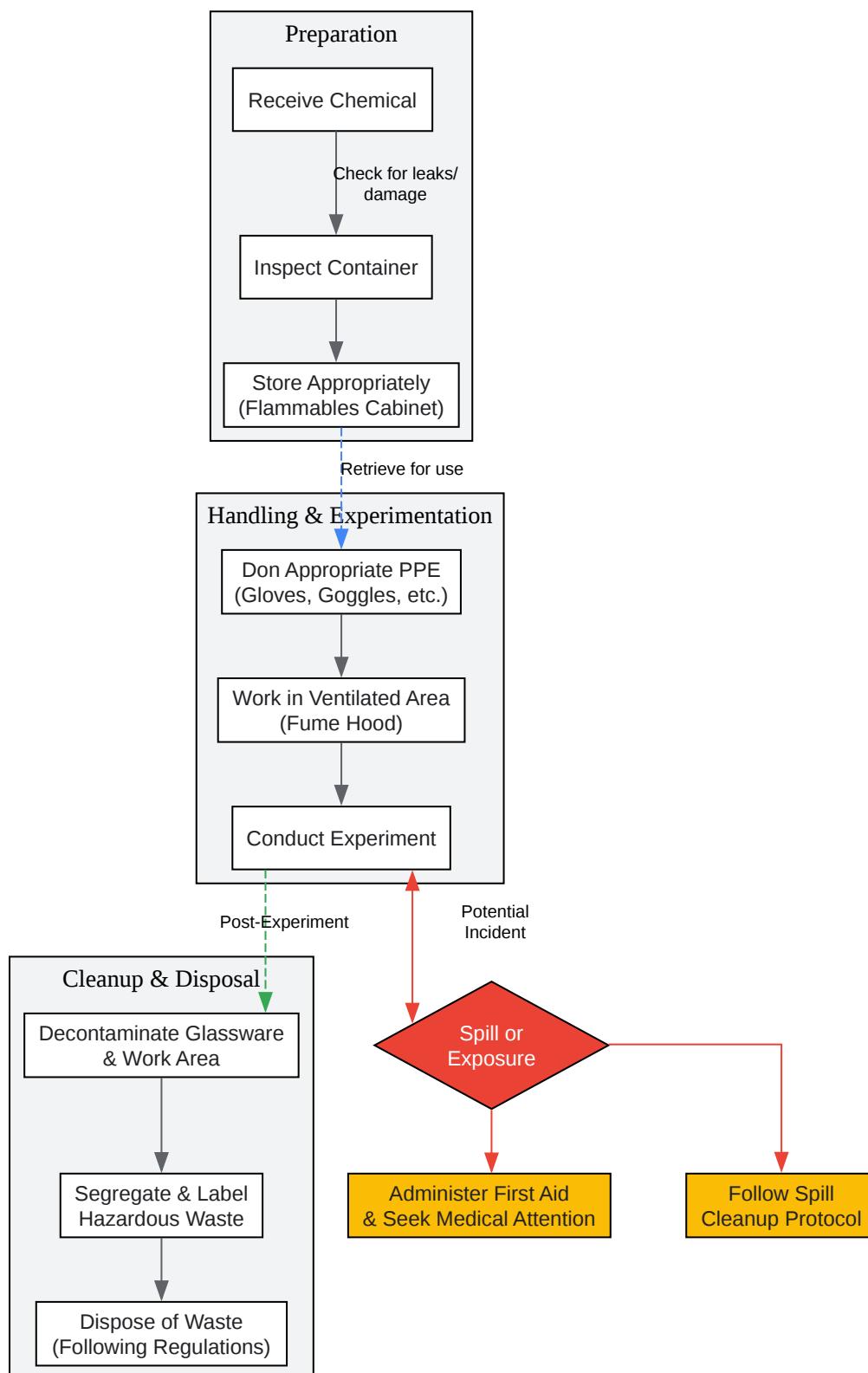
- Nanoparticle Suspension: Disperse a known quantity of silica nanoparticles in a suitable solvent (e.g., ethanol or toluene) through ultrasonication to achieve a uniform suspension.
- Silane Addition: Under an inert atmosphere (e.g., nitrogen or argon), add a calculated amount of **allyltriethoxysilane** to the nanoparticle suspension. The amount will depend on the desired surface coverage.
- Reaction: Stir the mixture at a specific temperature (e.g., room temperature or elevated temperature) for a defined period (e.g., several hours to overnight) to allow for the hydrolysis of the ethoxy groups and subsequent condensation onto the nanoparticle surface.
- Washing and Purification: Centrifuge the reaction mixture to separate the functionalized nanoparticles from the solvent and unreacted silane. Wash the nanoparticles multiple times with the reaction solvent and/or other appropriate solvents to remove any residual reactants.
- Drying: Dry the purified, surface-modified nanoparticles under vacuum or in an oven at a suitable temperature.
- Characterization: Characterize the functionalized nanoparticles using appropriate techniques (e.g., Fourier-transform infrared spectroscopy (FTIR), thermogravimetric analysis (TGA), transmission electron microscopy (TEM)) to confirm the successful surface modification.

Waste Disposal

Dispose of the contents and container in accordance with local, regional, national, and international regulations.^[3] This may involve sending it to an approved waste disposal plant.^[1] ^[4] Contaminated packaging should be disposed of as an unused product.^[4]

Visual Workflow for Safe Handling

The following diagram illustrates the key stages in the safe handling of **allyltriethoxysilane**, from procurement to disposal.

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Allyltriethoxysilane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. capotchem.cn [capotchem.cn]
- 3. thomassci.com [thomassci.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. echemi.com [echemi.com]
- 6. innospk.com [innospk.com]
- 7. fishersci.com [fishersci.com]
- 8. innospk.com [innospk.com]
- 9. ALLYLTRIETHOXYSILANE | [gelest.com]
- To cite this document: BenchChem. [Allyltriethoxysilane: A Comprehensive Technical Guide to Safe Handling and Application]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1265875#safety-precautions-and-handling-guidelines-for-allyltriethoxysilane\]](https://www.benchchem.com/product/b1265875#safety-precautions-and-handling-guidelines-for-allyltriethoxysilane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com